

Preparation of Ela-32 (human) TFA Stock Solution: An Application Note and Protocol

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Ela-32(human) tfa*

Cat. No.: *B15606689*

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Introduction

Elabela (ELA), also known as Toddler, is a recently identified endogenous peptide hormone that plays a crucial role in embryonic development and cardiovascular function. The 32-amino acid form, Ela-32, is a potent ligand for the G-protein coupled apelin receptor (APJ). Its signaling is a promising therapeutic target for various cardiovascular diseases. This document provides a detailed protocol for the preparation of a stock solution of Ela-32 (human) trifluoroacetate (TFA) salt, intended for researchers, scientists, and drug development professionals. Proper preparation and storage of the stock solution are critical for obtaining reliable and reproducible experimental results.

Data Presentation

Accurate quantification and characterization of Ela-32 are essential for its use in experimental settings. The following table summarizes the key quantitative data for human Ela-32.

Parameter	Value	Source(s)
Molecular Weight (as free peptide)	~3950.87 g/mol ([pGlu1]-ELA-32) to 3968 g/mol	[1][2]
Form	Lyophilized powder	[1][3]
Solubility	Soluble in sterile water	[1][4]
Recommended Solvent	Sterile, nuclease-free water	[1][4]
Half-life in Human Plasma	Approximately 47.2 ± 5.7 minutes	[5][6][7][8]
Half-life in Human Kidney Homogenate	Approximately 44.2 ± 3 seconds	[5][6][7][8]

Experimental Protocols

This section outlines the detailed methodology for the reconstitution and storage of Ela-32 (human) TFA salt.

Materials

- Ela-32 (human) TFA salt (lyophilized powder)
- Sterile, nuclease-free water
- Sterile, low-protein binding microcentrifuge tubes
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Optional: Sonicator

Protocol for Reconstituting Lyophilized Ela-32

- Pre-equilibration: Before opening, bring the vial of lyophilized Ela-32 to room temperature for at least 15-20 minutes. This prevents condensation from forming on the peptide, which can

affect its stability and weighing accuracy.

- **Centrifugation:** Briefly centrifuge the vial to ensure that all the lyophilized powder is at the bottom.
- **Solvent Addition:** Carefully add the calculated volume of sterile, nuclease-free water to the vial to achieve the desired stock solution concentration (e.g., 1 mg/mL). For example, to prepare a 1 mg/mL stock solution from 100 µg of peptide, add 100 µL of sterile water.
- **Dissolution:** Gently vortex the vial to dissolve the peptide. If the peptide does not dissolve completely, sonication is recommended to aid dissolution[4]. Avoid vigorous shaking, as this can cause peptide degradation.
- **Verification:** Visually inspect the solution to ensure that the peptide has fully dissolved and the solution is clear.

Storage and Handling

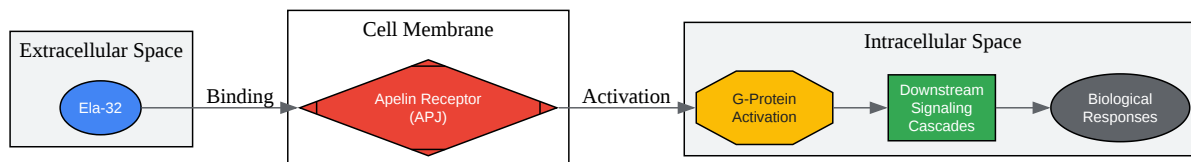
Proper storage is critical to maintain the bioactivity of the Ela-32 stock solution.

- **Short-term Storage:** For immediate use, the reconstituted solution can be stored at +4°C for up to 5 days[1].
- **Long-term Storage:** For long-term storage, it is recommended to aliquot the stock solution into smaller, single-use volumes in low-protein binding tubes and store them at -20°C for up to 3 months[1].
- **Freeze-Thaw Cycles:** Avoid repeated freeze-thaw cycles, as this can lead to peptide degradation and loss of activity[1]. Aliquoting the stock solution helps to minimize this.

Mandatory Visualizations

Ela-32 Signaling Pathway

Ela-32 exerts its biological effects by binding to and activating the apelin receptor (APJ), a G-protein coupled receptor. This initiates downstream signaling cascades that are involved in various physiological processes, including cardiovascular function.

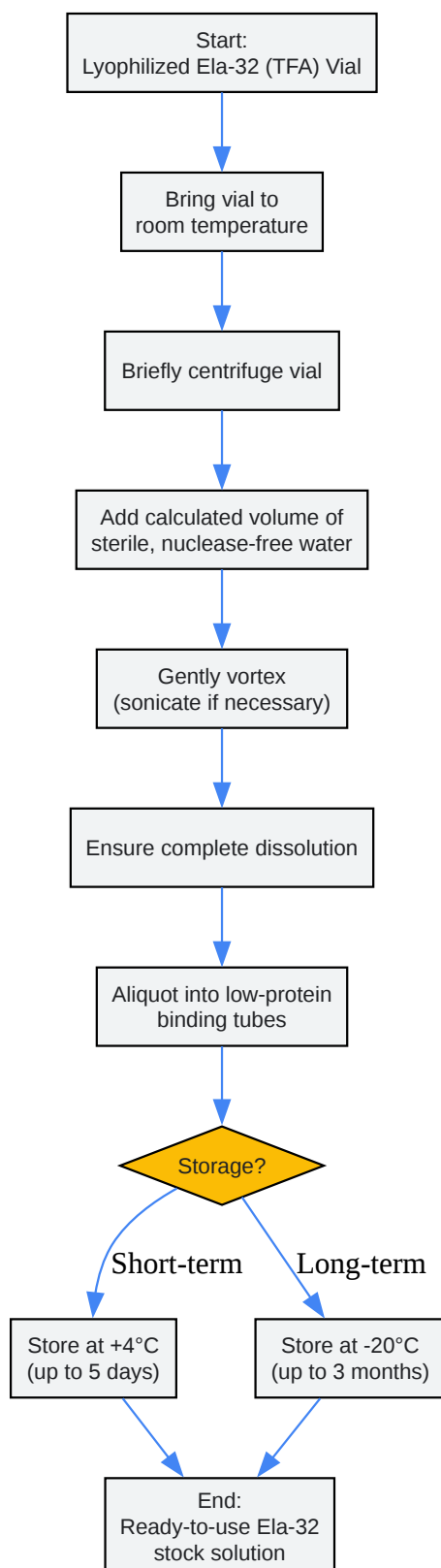


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Caption: Ela-32 signaling through the apelin receptor (APJ).

Experimental Workflow for Stock Solution Preparation

The following diagram illustrates the sequential steps for the proper preparation of an Ela-32 stock solution.



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Caption: Workflow for preparing Ela-32 stock solution.

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